

Technical Guide: Physical Properties of 1,1-diethyl 3-oxocyclobutane-1,1-dicarboxylate

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Compound of Interest

Compound Name: 1,1-Diethyl 3-oxocyclobutane-1,1-dicarboxylate

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Introduction

1,1-diethyl 3-oxocyclobutane-1,1-dicarboxylate is a functionalized cyclobutane derivative of interest in synthetic organic chemistry and drug discovery. Its rigid four-membered ring structure and multiple functional groups—a ketone and two ethyl ester moieties—make it a versatile building block for the synthesis of more complex molecules, including potential pharmaceutical candidates. The 3-oxocyclobutane motif is found in various biologically active compounds, highlighting the importance of understanding the physicochemical properties of its derivatives. This technical guide provides a summary of the known physical properties of **1,1-diethyl 3-oxocyclobutane-1,1-dicarboxylate**, detailed experimental protocols for their determination, and a logical synthesis workflow.

Chemical Structure and Properties

The fundamental properties of **1,1-diethyl 3-oxocyclobutane-1,1-dicarboxylate** are summarized in the table below. It is important to note that while the molecular formula and weight are well-established, experimental data for properties such as boiling point, melting point, and density are not readily available in the current literature. The provided information is based on supplier data and chemical database entries.

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₄ O ₅	[1][2]
Molecular Weight	214.22 g/mol	[1][2]
CAS Number	99173-61-2	[1][2][3]
Appearance	Colorless to light yellow clear liquid	[4]
Boiling Point	Data not available	
Melting Point	Data not available	
Density	Data not available	
Solubility	Insoluble in water; Soluble in organic solvents (e.g., ethyl acetate, diethyl ether, dichloromethane)	[5][6]
Storage	Sealed in a dry place at room temperature or under refrigeration (0-10°C). Some sources suggest storing under an inert gas as it may be air and heat sensitive.	[1][2][4]

Experimental Protocols

Due to the lack of specific published experimental data for **1,1-diethyl 3-oxocyclobutane-1,1-dicarboxylate**, this section provides generalized, standard protocols for the determination of key physical properties applicable to this and similar organic compounds.

Determination of Boiling Point (Micro Method)

This method is suitable for small quantities of a liquid sample.

Apparatus:

- Thiele tube or similar heating bath (e.g., Mel-Temp apparatus)
- Thermometer
- Capillary tube (sealed at one end)
- Small test tube
- Rubber band or wire to attach the capillary tube to the thermometer
- Heating source (Bunsen burner or hot plate)
- Stirring mechanism for the heating bath

Procedure:

- A small amount of the liquid sample (a few drops) is placed into the small test tube.
- A capillary tube, sealed at one end, is inverted and placed into the liquid in the test tube.
- The test tube is attached to a thermometer using a rubber band or wire, ensuring the sample is level with the thermometer bulb.
- The assembly is placed in a Thiele tube containing a high-boiling point liquid (e.g., mineral oil or silicone oil).
- The Thiele tube is heated gently and evenly.
- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- The heating is discontinued, and the bath is allowed to cool slowly with continuous stirring.
- The boiling point is the temperature at which the stream of bubbles ceases and the liquid just begins to enter the capillary tube.^{[7][8]}

Determination of Melting Point

Should the compound be a solid at room temperature, the following protocol applies.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (sealed at one end)
- Spatula
- Mortar and pestle (if the sample needs to be powdered)

Procedure:

- A small amount of the solid sample is finely powdered.
- The open end of a capillary tube is pressed into the powder to pack a small amount of the sample into the tube. The tube is then tapped gently to move the sample to the sealed end. The sample height should be 2-3 mm.[9][10]
- The packed capillary tube is placed in the heating block of the melting point apparatus.
- The sample is heated rapidly to a temperature about 15-20°C below the expected melting point.
- The heating rate is then reduced to 1-2°C per minute.
- The temperature at which the first liquid appears is recorded as the beginning of the melting range.
- The temperature at which the entire sample has melted is recorded as the end of the melting range. For a pure compound, this range should be narrow (0.5-2°C).[10][11]

Determination of Density

This protocol is for determining the density of a liquid sample.

Apparatus:

- Pycnometer (specific gravity bottle) or a graduated cylinder and an analytical balance

- Analytical balance
- Thermometer
- Water bath (for temperature control)

Procedure using a Pycnometer:

- The empty, clean, and dry pycnometer is weighed accurately on an analytical balance.
- The pycnometer is filled with the liquid sample, ensuring no air bubbles are trapped. The stopper is inserted, and any excess liquid is wiped from the outside.
- The filled pycnometer is weighed.
- The pycnometer is emptied, cleaned, and filled with a reference liquid of known density (e.g., distilled water) at the same temperature.
- The filled pycnometer with the reference liquid is weighed.
- The density is calculated using the formula: Density of sample = (mass of sample / mass of reference liquid) * density of reference liquid.[\[12\]](#)

Procedure using a Graduated Cylinder and Balance:

- A clean, dry graduated cylinder is weighed on an analytical balance.
- A known volume of the liquid sample is carefully measured into the graduated cylinder.
- The graduated cylinder containing the liquid is weighed.
- The mass of the liquid is determined by subtracting the mass of the empty graduated cylinder.
- The density is calculated by dividing the mass of the liquid by the measured volume (Density = Mass / Volume).[\[13\]](#)

Determination of Solubility

This protocol provides a qualitative assessment of solubility in various solvents.

Apparatus:

- Small test tubes
- Vortex mixer or stirring rods
- Droppers or pipettes

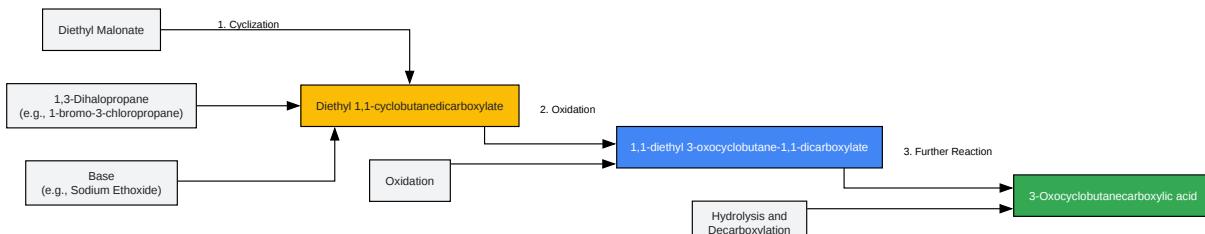
Procedure:

- Approximately 0.1 mL of the liquid sample (or about 10-20 mg if solid) is placed in a small test tube.
- About 1 mL of the solvent (e.g., water, ethanol, diethyl ether, dichloromethane) is added to the test tube.
- The mixture is agitated vigorously for 1-2 minutes using a vortex mixer or by flicking the test tube.
- The mixture is observed to see if the sample has dissolved completely. A substance is generally considered soluble if it forms a homogeneous solution with the solvent. For liquids, the absence of a second layer indicates solubility.[14][15]

Synthesis and Reactivity

While a detailed reaction mechanism for the synthesis of **1,1-diethyl 3-oxocyclobutane-1,1-dicarboxylate** is not extensively documented in readily available literature, a plausible synthetic route can be inferred from general organic synthesis principles. A common approach to constructing such cyclobutane rings involves the condensation of a malonic ester derivative with a suitable three-carbon electrophile.

Below is a logical workflow for a potential synthesis of the target compound.



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Caption: A potential synthetic pathway for **1,1-diethyl 3-oxocyclobutane-1,1-dicarboxylate**.

Biological and Pharmaceutical Relevance

Cyclobutane rings are present in a number of natural products and pharmacologically active molecules. The rigidity of the four-membered ring can impart specific conformational constraints on a molecule, which can be advantageous for binding to biological targets. The oxo-functionality, in particular, can serve as a handle for further chemical modifications or as a key interaction point with a biological receptor.

Derivatives of 3-oxocyclobutane carboxylic acid have been investigated for their potential biological activities. For instance, cyclobutane-containing compounds have shown a range of activities including antibacterial, antifungal, and as inhibitors of various enzymes.^{[16][17]} The synthesis of complex molecules containing the cyclobutane core is an active area of research in medicinal chemistry.^{[18][19]} **1,1-diethyl 3-oxocyclobutane-1,1-dicarboxylate** serves as a valuable starting material or intermediate in the synthesis of such compounds.

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